

C.I. Reactive Red 2: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: C.I. Reactive red 2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties, applications, and experimental protocols related to **C.I. Reactive Red 2**, a widely used monoazo reactive dye.

Core Chemical and Physical Properties

C.I. Reactive Red 2, also known by synonyms such as Procion Brilliant Red 5BS and Procion Red MX-5B, is a synthetic dye valued for its vibrant color and ability to form covalent bonds with various substrates.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₉ H ₁₀ Cl ₂ N ₆ Na ₂ O ₇ S ₂	[1][3][4]
Molecular Weight	615.3 g/mol	[1]
CAS Number	17804-49-8	[1]
Appearance	Purplish-red powder	[3]
Solubility in Water	60 g/L at 20°C; 160 g/L at 50°C	[3]
λ _{max}	538 nm	

Applications in Research and Industry

C.I. Reactive Red 2 has primary applications in the textile industry for dyeing cellulosic fibers such as cotton, viscose, and linen, as well as protein fibers like wool and silk.[3] Its reactive dichlorotriazine group allows it to form strong, covalent bonds with the hydroxyl or amino groups of these fibers, resulting in excellent wash fastness.

In the realm of biological research, its synonym Procion Red MX-5B has been utilized for the visualization of the osteocyte canalicular system.[2] Additionally, it has been employed as an adsorbate in biosorption studies involving microorganisms like *Bacillus subtilis*.

Experimental Protocol: Textile Dyeing with C.I. Reactive Red 2

The following is a detailed methodology for the exhaust dyeing of cotton fabric with **C.I. Reactive Red 2**. This process involves the exhaustion of the dye onto the fiber, followed by a fixation step to create a permanent covalent bond.

Materials and Reagents:

- **C.I. Reactive Red 2**
- Cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Na_2CO_3)
- Acetic acid
- Soaping agent
- Deionized water

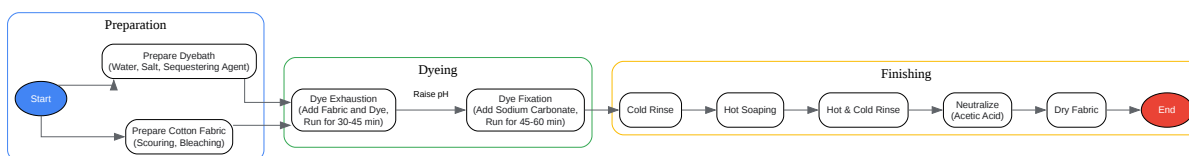
Procedure:

- Preparation of the Dyebath:

- Prepare a dyebath with a liquor ratio (ratio of the weight of the goods to the volume of the dye liquor) of 1:20.
- Add a sequestering agent to complex any interfering metal ions in the water.
- Add sodium chloride or Glauber's salt to the dyebath. The salt acts as an electrolyte to promote the exhaustion of the dye onto the cotton fibers.
- Dyeing (Exhaustion):
 - Introduce the cotton fabric into the dyebath at room temperature.
 - Add the pre-dissolved **C.I. Reactive Red 2** dye to the bath.
 - Run the dyeing machine for 30-45 minutes to allow for the even distribution and exhaustion of the dye onto the fabric.
- Fixation:
 - Gradually add a solution of sodium carbonate to the dyebath to raise the pH to approximately 10.5-11.5. This alkaline condition facilitates the chemical reaction between the reactive dye and the hydroxyl groups of the cellulose in the cotton.
 - Continue the dyeing process for another 45-60 minutes to ensure complete fixation of the dye.
- Washing and Soaping:
 - Drain the dyebath.
 - Rinse the dyed fabric with cold water to remove unfixed dye and excess alkali.
 - Perform a soaping treatment at or near boiling temperature with a suitable soaping agent. This step is crucial for removing any hydrolyzed dye and improving the final wash fastness of the fabric.
 - Rinse the fabric thoroughly with hot and then cold water.

- Neutralization and Drying:
 - Neutralize the fabric with a dilute solution of acetic acid.
 - Rinse again with water.
 - Dry the dyed fabric.

Experimental Workflow Diagram



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Caption: Experimental workflow for the exhaust dyeing of cotton with **C.I. Reactive Red 2**.

Safety and Handling

C.I. Reactive Red 2 is an irritant and may cause sensitization by inhalation and skin contact. It is important to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, in a well-ventilated area. Avoid creating dust. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.

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